

## 3-Bromobenzophenone CAS number

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 3-Bromobenzophenone

Cat. No.: B087063

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### An In-depth Technical Guide to 3-Bromobenzophenone

CAS Number: 1016-77-9

This technical guide provides a comprehensive overview of **3-Bromobenzophenone**, a key chemical intermediate in various synthetic processes. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details its physicochemical properties, safety and handling protocols, synthesis methodologies, and significant applications.

## Physicochemical Properties

**3-Bromobenzophenone**, also known as (3-bromophenyl)(phenyl)methanone, is an aromatic ketone characterized by a benzophenone structure with a bromine atom substituted at the meta-position of one phenyl ring.<sup>[1]</sup> It typically appears as a white to off-white or beige-yellowish crystalline powder.<sup>[1]</sup> Its stability under normal temperatures and pressures makes it a reliable reagent in various chemical transformations.<sup>[1]</sup>

Table 1: Physicochemical Data of **3-Bromobenzophenone**

Property	Value	Reference
CAS Number	1016-77-9	[1][2][3]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> BrO	[1][2][3]
Molecular Weight	261.11 g/mol	[2][3][4]
Appearance	White to off-white crystalline solid/powder	[1]
Melting Point	74.5-77.5 °C	[2][5]
Boiling Point	~347.5 °C (rough estimate)	[2]
Solubility	Sparingly soluble in water (2.9 mg/L at 25°C); Soluble in organic solvents like ethanol, acetone, and dichloromethane.	[1]
EINECS Number	213-808-5	[1][4]
InChI Key	XNUMUNIJQMSNNN-UHFFFAOYSA-N	[1][2]

## Safety and Handling

**3-Bromobenzophenone** is classified as an irritant. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn during handling.[6] Operations should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust.[6]

Table 2: GHS Hazard Information

Category	Code	Description	Reference
Pictogram	GHS07	[2]	
Signal Word	Warning	[2][4]	
Hazard Statements	H315	Causes skin irritation.	[2][4][7]
H319	Causes serious eye irritation.	[2][4][7]	
H335	May cause respiratory irritation.	[2][4][7]	
Precautionary Statements	P261	Avoid breathing dust.	[2][4]
P280	Wear protective gloves/eye protection.	[2][4]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][4][8]	

## Synthesis of 3-Bromobenzophenone

A prevalent method for synthesizing **3-Bromobenzophenone** is through a two-stage process commencing with m-bromobenzoic acid, which is first converted to its acid chloride derivative and subsequently used in a Friedel-Crafts acylation reaction with benzene.[9]

## Experimental Protocol: Friedel-Crafts Acylation Method[11]

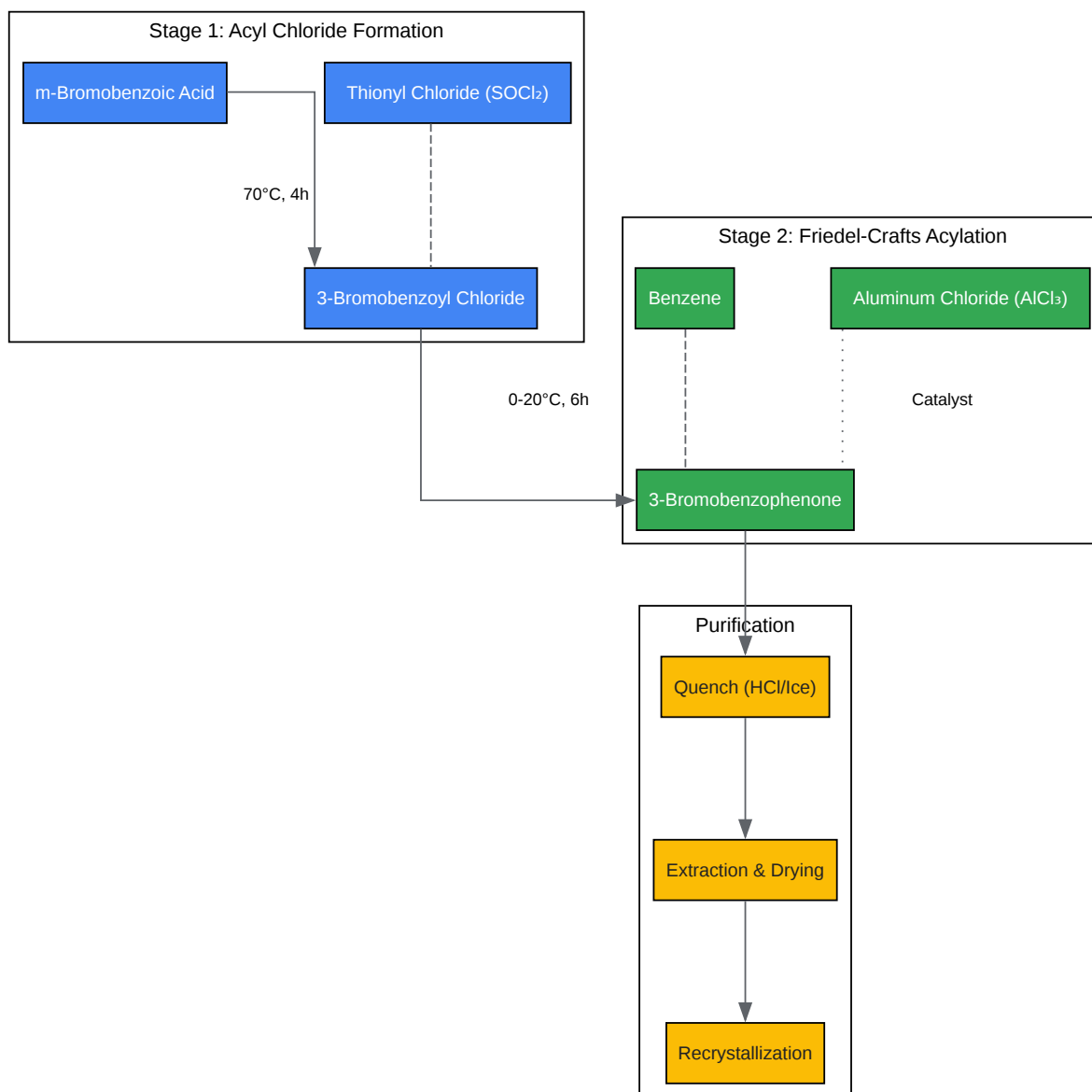
### Stage 1: Synthesis of 3-Bromobenzoyl Chloride

- Dissolve m-bromobenzoic acid in an excess of thionyl chloride (SOCl<sub>2</sub>).

- Heat the mixture at 70°C for approximately 4 hours. The reaction converts the carboxylic acid to an acyl chloride.
- After the reaction is complete, remove the unreacted thionyl chloride under reduced pressure.
- Purge the system with nitrogen gas to remove any residual thionyl chloride.

#### Stage 2: Friedel-Crafts Acylation

- Cool the crude 3-bromobenzoyl chloride in an ice bath to 0°C.
- Add chloroform as a solvent, followed by benzene.
- Gradually add anhydrous aluminum chloride ( $\text{AlCl}_3$ ), the Lewis acid catalyst, while maintaining a low temperature.
- Allow the reaction mixture to warm to room temperature and stir for 6 hours.
- To quench the reaction, slowly pour the mixture into a beaker containing ice water and hydrochloric acid.
- Separate the organic layer. Wash the residue with water and dry it over anhydrous sodium sulfate.
- Recover the solvent under reduced pressure.
- Recrystallize the resulting solid from toluene to yield pure **3-bromobenzophenone**.



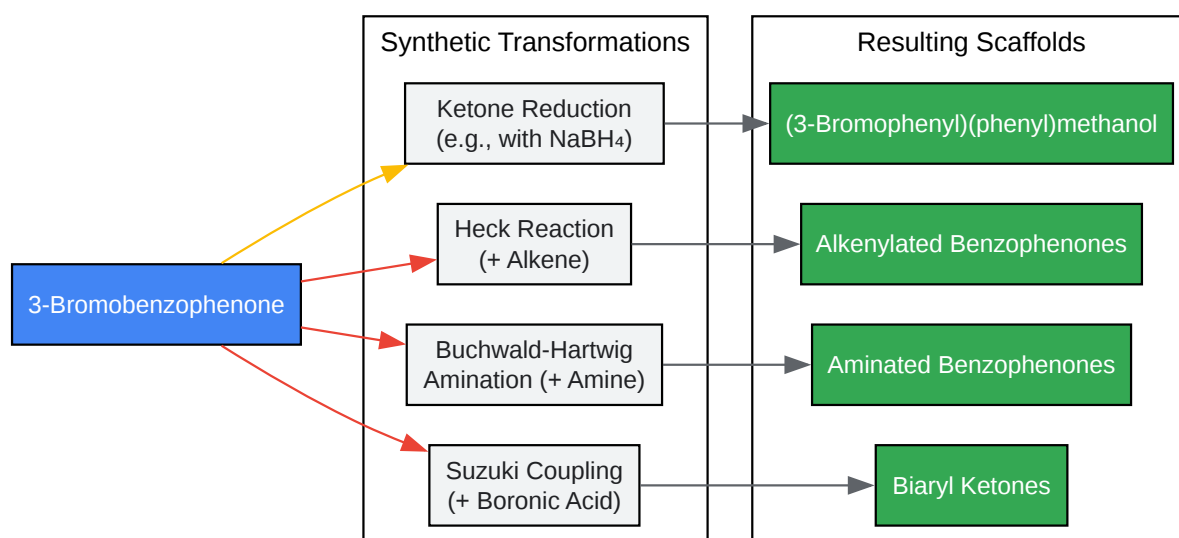
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Synthesis workflow for **3-Bromobenzophenone**.

## Applications in Research and Development

**3-Bromobenzophenone** is a versatile building block in organic synthesis, primarily utilized as an intermediate for creating more complex molecules.[1] Its utility stems from the presence of two key reactive sites: the ketone functional group and the carbon-bromine bond.

- **Pharmaceutical Synthesis:** The benzophenone scaffold is present in numerous biologically active compounds and marketed drugs.[10] **3-Bromobenzophenone** serves as a precursor for synthesizing derivatives with potential therapeutic applications, including anticancer, anti-inflammatory, and antimicrobial agents.[10]
- **Cross-Coupling Reactions:** The bromine atom on the aromatic ring is amenable to various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig amination). These reactions allow for the formation of new carbon-carbon or carbon-heteroatom bonds, enabling the construction of complex molecular architectures from a simple starting material.[10]
- **Agrochemicals and Dyes:** It is also used in the synthesis of agrochemicals and as an intermediate for dyes and pigments.[1]



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Role of **3-Bromobenzophenone** as a versatile synthetic intermediate.

## Spectral Information

Spectroscopic analysis is essential for the structural confirmation and purity assessment of **3-Bromobenzophenone**.

- Nuclear Magnetic Resonance (NMR):  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR spectra are used to confirm the arrangement of protons and carbon atoms. The aromatic region of the  $^1\text{H}$ -NMR spectrum shows complex multiplets corresponding to the nine protons on the two phenyl rings.<sup>[11]</sup>
- Infrared (IR) Spectroscopy: The IR spectrum is characterized by a strong absorption band corresponding to the carbonyl ( $\text{C}=\text{O}$ ) stretching of the ketone, typically around  $1650\text{--}1730\text{ cm}^{-1}$ . Additional peaks confirm the presence of aromatic  $\text{C-H}$  and  $\text{C}=\text{C}$  bonds.
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound.<sup>[4]</sup> The presence of bromine is indicated by a characteristic isotopic pattern ( $^{79}\text{Br}$  and  $^{81}\text{Br}$ ) for the molecular ion peak and bromine-containing fragment ions.

## Conclusion

**3-Bromobenzophenone** (CAS No. 1016-77-9) is a fundamentally important chemical intermediate with significant applications in pharmaceutical, agrochemical, and material science research. Its well-defined physicochemical properties, established synthesis protocols, and versatile reactivity make it an invaluable tool for synthetic chemists aiming to construct complex molecular structures. Proper adherence to safety guidelines is crucial when handling this irritant compound.

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- To cite this document: BenchChem. [3-Bromobenzophenone CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087063#3-bromobenzophenone-cas-number]

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